

# Application Notes and Protocols: (R)-MIK665

## Solubility and Preparation in DMSO

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### Compound of Interest

Compound Name: (R)-MIK665

Cat. No.: B609037

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility and preparation of **(R)-MIK665** in Dimethyl Sulfoxide (DMSO) for research applications. **(R)-MIK665** (also known as S64315) is a potent and selective inhibitor of the anti-apoptotic protein Myeloid Cell Leukemia 1 (Mcl-1).<sup>[1]</sup> It is a crucial tool for studying apoptosis and has potential as an antineoplastic agent.

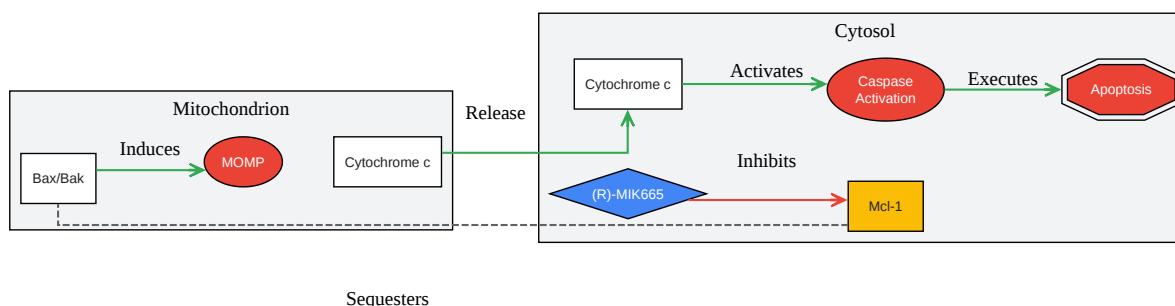
## Data Presentation

### Table 1: Solubility of (R)-MIK665 in DMSO

Parameter	Value	Source
Solubility in DMSO	≥ 125 mg/mL	Molnova[2], Xcess Biosciences[3]
Molar Concentration	142.79 mM	Molnova[2], Xcess Biosciences[3]
Alternative Solubility	100 mg/mL	Selleck Chemicals[1]
Alternative Molar Conc.	114.23 mM	Selleck Chemicals[1][4]
Note	Moisture-absorbing DMSO can reduce solubility. It is recommended to use fresh, anhydrous DMSO.	Selleck Chemicals[1]

## Signaling Pathway

**(R)-MIK665** functions by binding to the BH3-binding groove of the Mcl-1 protein, an anti-apoptotic member of the Bcl-2 family.[5] This inhibition prevents Mcl-1 from sequestering pro-apoptotic proteins like Bak and Bax. Freed Bak and Bax can then oligomerize at the mitochondrial outer membrane, leading to mitochondrial outer membrane permeabilization (MOMP), cytochrome c release, and subsequent caspase activation, ultimately resulting in apoptosis.



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Caption: **(R)-MIK665** induced apoptosis signaling pathway.

## Experimental Protocols

### Protocol 1: Preparation of a 100 mM Stock Solution of **(R)-MIK665** in DMSO

This protocol describes the preparation of a high-concentration stock solution of **(R)-MIK665** for in vitro experiments.

Materials:

- **(R)-MIK665** powder (Formula Weight: 875.41 g/mol )
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipette

Procedure:

- Weighing: Accurately weigh out 8.75 mg of **(R)-MIK665** powder and transfer it to a sterile microcentrifuge tube.
- Solvent Addition: Add 100  $\mu$ L of anhydrous DMSO to the tube containing the **(R)-MIK665** powder.
- Dissolution: Vortex the solution vigorously until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Ensure the final solution is clear and free of particulates.
- Storage: Store the 100 mM stock solution at -20°C or -80°C for long-term storage. It is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw

cycles.

## Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol provides a general guideline for diluting the DMSO stock solution for use in cell culture experiments.

Materials:

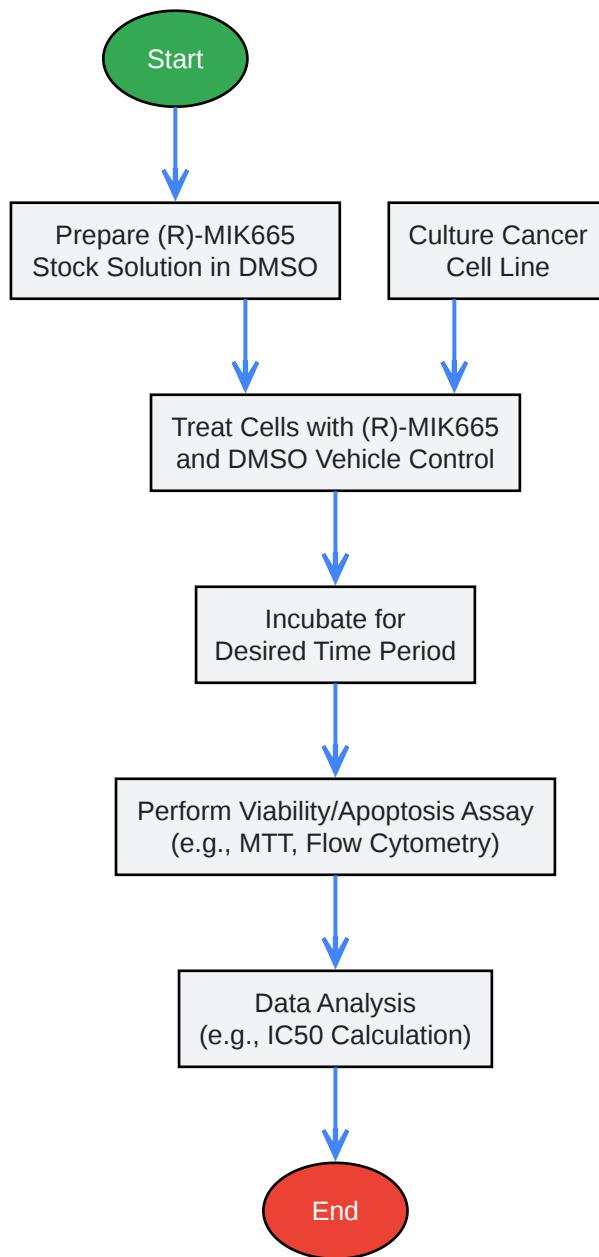
- 100 mM **(R)-MIK665** in DMSO stock solution
- Appropriate cell culture medium
- Sterile dilution tubes
- Calibrated pipettes

Procedure:

- Intermediate Dilution (Optional but Recommended): Prepare an intermediate dilution of the 100 mM stock solution in cell culture medium. For example, to make a 1 mM intermediate solution, add 10  $\mu$ L of the 100 mM stock to 990  $\mu$ L of cell culture medium.
- Final Working Solution: Further dilute the intermediate solution to the desired final concentration for your experiment. For instance, to treat cells with 1  $\mu$ M **(R)-MIK665**, add 1  $\mu$ L of the 1 mM intermediate solution to 1 mL of cell culture medium.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium as is present in the **(R)-MIK665** treated samples. It is recommended to keep the final DMSO concentration below 0.5% (v/v) to minimize solvent-induced cytotoxicity.

## Experimental Workflow

The following diagram illustrates a typical workflow for evaluating the efficacy of **(R)-MIK665** in a cancer cell line.



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Caption: A standard experimental workflow for in vitro testing of **(R)-MIK665**.

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